

Application Notes and Protocols: ML143 Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: ML143

Cat. No.: B1663227

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Introduction

ML143 is a potent and selective, reversible, non-competitive inhibitor of the Rho family small GTPase Cdc42. Cdc42 is a key regulator of various cellular processes, including cell morphology, migration, polarity, and cell cycle progression. Dysregulation of Cdc42 signaling is implicated in numerous diseases, including cancer. As a selective inhibitor, **ML143** serves as a critical tool for investigating the physiological and pathological roles of Cdc42. Accurate preparation and proper storage of **ML143** stock solutions are paramount to ensure its stability and the reproducibility of experimental results. These application notes provide detailed protocols for the preparation and storage of **ML143** for in vitro research applications.

Product Information

Parameter	Value	Reference
Molecular Formula	C ₁₈ H ₂₆ N ₄ O ₃ S	[1]
Molecular Weight	378.49 g/mol	[1]
CAS Number	2871872-79-4	[1]
Appearance	Crystalline solid	
Purity	≥98%	

Solubility and Storage Summary

Solvent	Solubility	Storage of Powder	Storage of Stock Solution
DMSO	100 mg/mL (264.21 mM) (ultrasonication may be required)	4°C, sealed, away from moisture and light	-80°C (up to 6 months); -20°C (up to 1 month)

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML143 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML143** in dimethyl sulfoxide (DMSO).

Materials:

- **ML143** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibrate Reagents:** Allow the vial of **ML143** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weigh ML143:** Accurately weigh the desired amount of **ML143** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.785 mg of **ML143** (Molecular Weight = 378.49 g/mol).

- Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ML143** powder. To prepare a 10 mM stock solution, use the following formula:

$$\text{Volume of DMSO (mL)} = [\text{Mass of ML143 (mg)} / 378.49 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$$

For ease of use, the following table provides volumes for common stock solution preparations:

Desired Stock Volume	Mass of ML143 to Weigh	Volume of DMSO to Add
1 mL	3.785 mg	1 mL
500 µL	1.892 mg	500 µL
200 µL	0.757 mg	200 µL

- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes until the solution is clear.[\[2\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental needs.
- Storage: Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#) Ensure the tubes are tightly sealed to prevent solvent evaporation and contamination.

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol describes the dilution of the **ML143** stock solution to a final working concentration for use in cell-based assays.

Materials:

- 10 mM **ML143** stock solution in DMSO

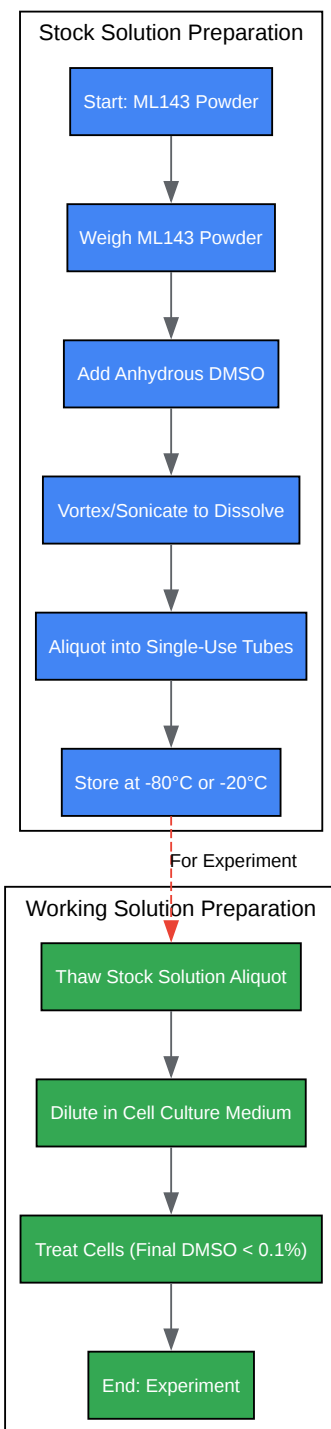
- Pre-warmed cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **ML143** stock solution at room temperature.
- Determine Final Concentration: The optimal working concentration of **ML143** should be determined experimentally for each cell line and assay. A typical starting point for Cdc42 inhibitors is in the low micromolar range.
- Serial Dilution (Optional): If a range of concentrations is being tested, perform serial dilutions of the stock solution in cell culture medium.
- Final Dilution: Dilute the **ML143** stock solution directly into the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of cell culture medium (a 1:1000 dilution).
- DMSO Concentration Control: It is critical to maintain a low final concentration of DMSO in the cell culture to avoid solvent-induced cytotoxicity. The final DMSO concentration should ideally not exceed 0.1%.^[3] A vehicle control (cell culture medium with the same final concentration of DMSO) should always be included in experiments.
- Immediate Use: Use the freshly prepared working solution immediately for treating cells.

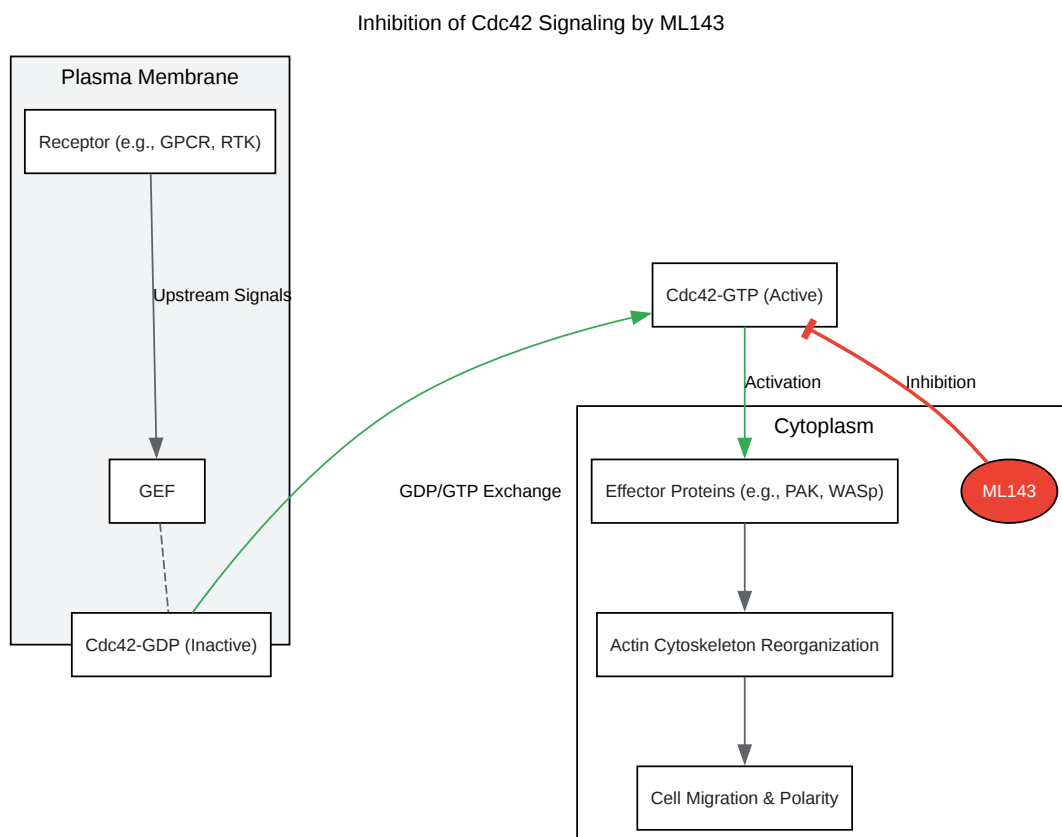
Visualizations

Experimental Workflow for ML143 Stock and Working Solution Preparation



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Caption: Workflow for preparing **ML143** stock and working solutions.



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Caption: **ML143** inhibits Cdc42 signaling and downstream effects.

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